

(R)-Etodolac-d4: A Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-Etodolac-d4

Cat. No.: B12397750

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This guide provides an in-depth overview of **(R)-Etodolac-d4**, a deuterated analog of the R-enantiomer of Etodolac, for researchers, scientists, and professionals in drug development. It covers commercially available sources, key technical data, experimental applications, and relevant biological pathways.

Supplier and Procurement Information

(R)-Etodolac-d4 is a specialized chemical primarily used as an internal standard in pharmacokinetic and metabolic studies. The following table summarizes available information from various suppliers. Please note that pricing is often available only upon quotation.

Supplier	Catalog Number	CAS Number	Molecular Formula	Additional Information
Acanthus Research	ACB-161028-0042	1134124-17-6	C ₁₇ H ₁₇ D ₄ NO ₃	Available in 25 mg unit size. A certificate of analysis and MSDS are available upon request. [1]
Simson Pharma Limited	E040045	Not Available	C ₁₇ H ₁₇ D ₄ NO ₃	Offered as a custom synthesis product. A Certificate of Analysis is provided with the compound.
MedchemExpress	HY-113949S1	1134124-17-6	C ₁₇ H ₁₇ D ₄ NO ₃	Deuterium-labeled (R)-Etodolac.

Experimental Protocols

(R)-Etodolac-d4 is an ideal internal standard for the quantification of (R)-Etodolac in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a representative protocol for the pharmacokinetic analysis of (R)-Etodolac.

Protocol: Quantification of (R)-Etodolac in Rat Plasma by LC-MS/MS

This protocol is adapted from methodologies for the enantioselective analysis of Etodolac.[\[2\]](#)[\[3\]](#)[\[4\]](#)

1. Sample Preparation:

- To 50 μ L of rat plasma, add 10 μ L of **(R)-Etodolac-d4** internal standard solution (concentration to be optimized based on expected analyte levels).
- Add 200 μ L of acetonitrile to precipitate proteins.
- Vortex the mixture for 2 minutes.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

2. LC-MS/MS Conditions:

- LC System: A standard HPLC or UPLC system.
- Column: A chiral column such as Chiralcel® OD-H is required for enantioselective separation.
- Mobile Phase: A mixture of n-hexane and ethyl acetate (e.g., 95:5 v/v) or a gradient of methanol and ammonium formate in water.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray ionization (ESI) in negative mode.
- MRM Transitions:
 - (R)-Etodolac: m/z 286.2 \rightarrow 242.2
 - **(R)-Etodolac-d4**: m/z 290.2 \rightarrow 246.2

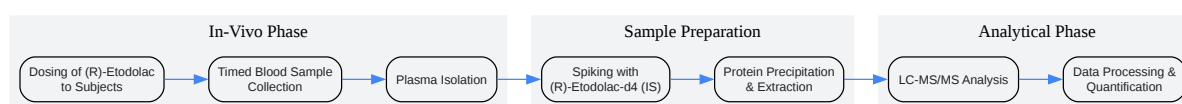
3. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of (R)-Etodolac to **(R)-Etodolac-d4** against the concentration of the analyte.
- Determine the concentration of (R)-Etodolac in the plasma samples from the calibration curve.

Signaling Pathways and Workflows

Pharmacokinetic Study Workflow

The following diagram illustrates a typical workflow for a pharmacokinetic study of (R)-Etodolac, utilizing its deuterated analog as an internal standard.



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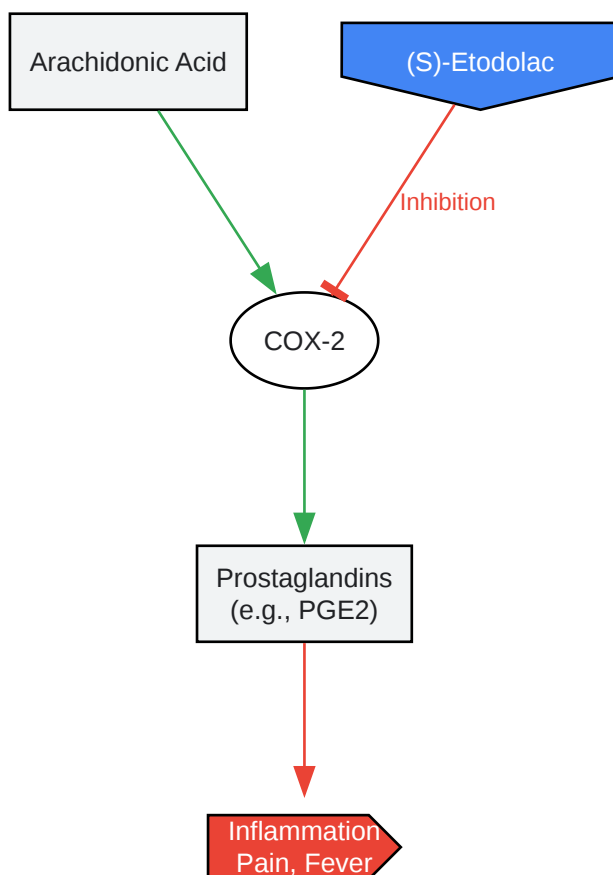
Caption: A typical workflow for a pharmacokinetic study of (R)-Etodolac.

(R)-Etodolac Signaling Pathways

While the S-enantiomer of Etodolac is responsible for its anti-inflammatory effects through the inhibition of cyclooxygenase (COX) enzymes, the R-enantiomer exhibits distinct biological activities, notably affecting the Wnt/ β -catenin signaling pathway.[5]

COX-2 Inhibition by (S)-Etodolac

Etodolac is a preferential inhibitor of COX-2, which is involved in the inflammatory cascade.

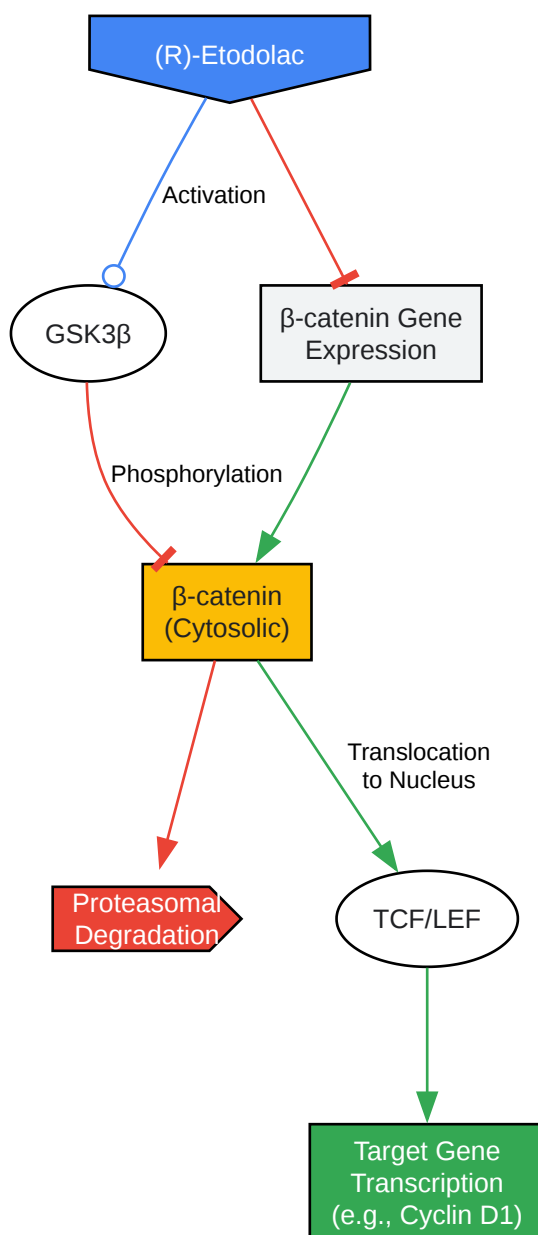


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Caption: The inhibitory effect of (S)-Etodolac on the COX-2 pathway.

Wnt/ β -catenin Pathway Modulation by (R)-Etodolac

(R)-Etodolac has been shown to decrease levels of β -catenin, a key component of the Wnt signaling pathway, which is often dysregulated in cancer.



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Caption: Modulation of the Wnt/β-catenin pathway by (R)-Etodolac.

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- To cite this document: BenchChem. [(R)-Etodolac-d4: A Technical Guide for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397750#r-etodolac-d4-supplier-and-pricing]

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